

Hept-4-en-6-yn-1-ol molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Hept-4-EN-6-YN-1-OL

Cat. No.: B1148483

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Technical Overview of Hept-4-en-6-yn-1-ol

For research, scientific, and drug development professionals.

This document provides a concise summary of the fundamental molecular properties of **Hept-4-en-6-yn-1-ol**, an organic compound with relevance in synthetic chemistry.

Molecular Identity and Structure

Hept-4-en-6-yn-1-ol is a polyfunctionalized unsaturated alcohol.^[1] Its seven-carbon chain features a primary alcohol at the first carbon (C1), a double bond at the fourth carbon (C4), and a terminal triple bond at the sixth carbon (C6).^{[1][2]} This unique arrangement of functional groups makes it a versatile intermediate in organic synthesis.^[1] The molecular formula for this compound is $C_7H_{10}O$.^{[1][2][3]}

Quantitative Molecular Data

The key quantitative data for **Hept-4-en-6-yn-1-ol** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_7H_{10}O$	PubChem ^[3]
Molecular Weight	110.15 g/mol	PubChem ^[3]
IUPAC Name	hept-4-en-6-yn-1-ol	PubChem ^[3]

Logical Structure of Hept-4-en-6-yn-1-ol

The IUPAC name "**Hept-4-en-6-yn-1-ol**" systematically describes the molecule's structure. The diagram below illustrates the logical relationship between the name's components and the final chemical structure.

A diagram showing the breakdown of the IUPAC name.

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References

- 1. Hept-4-EN-6-YN-1-OL | 135511-17-0 | Benchchem [benchchem.com]
- 2. Hept-4-EN-6-YN-1-OL (135511-17-0) for sale [vulcanchem.com]
- 3. Hept-4-en-6-yn-1-ol | C₇H₁₀O | CID 53405100 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

Email: info@benchchem.com